

Safety, handling, and MSDS of 5-Bromobenzo[d]isoxazol-3-ylamine

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Compound Name: 5-Bromobenzo[d]isoxazol-3-ylamine

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An In-Depth Technical Guide to the Safe Handling of **5-Bromobenzo[d]isoxazol-3-ylamine**

This document provides a comprehensive technical overview of the safety, handling, and emergency procedures for **5-Bromobenzo[d]isoxazol-3-ylamine** (CAS No. 455280-00-9). It is intended for researchers, chemists, and drug development professionals who handle this compound in a laboratory setting. The guidance herein is synthesized from available safety data sheets and established best practices for chemical hygiene.

Section 1: Compound Profile and Hazard Identification

5-Bromobenzo[d]isoxazol-3-ylamine is a heterocyclic amine, a class of compounds widely utilized as building blocks in medicinal chemistry and materials science.^{[1][2][3]} Its specific structure warrants a careful and informed approach to handling due to its inherent reactivity and potential physiological effects.

1.1: Globally Harmonized System (GHS) Classification

The compound is classified under the GHS with a "Warning" signal word and the GHS07 pictogram, indicating moderate hazards.^{[1][4]} A detailed breakdown of its hazard statements is crucial for a foundational understanding of the risks.

| GHS Classification | Hazard Code | Hazard Statement |
|---|-------------|--------------------------------------|
| Acute Toxicity, Oral (Category 4) | H302 | Harmful if swallowed.[4] |
| Skin Corrosion/Irritation (Category 2) | H315 | Causes skin irritation. |
| Serious Eye Damage/Irritation (Category 2A) | H319 | Causes serious eye irritation. |
| Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation | H335 | May cause respiratory irritation.[5] |

1.2: Toxicological and Health Hazard Profile

The assigned hazard statements point to multiple routes of potential exposure and local toxicity. As a solid, the primary risks arise from the inhalation of dust particles and direct contact with the skin or eyes.

- Oral Toxicity (H302): Ingestion of the compound can lead to harmful systemic effects. While specific mechanistic data is not readily available in standard safety sheets, its classification as a Category 4 acute oral toxicant necessitates preventing ingestion by avoiding mouth pipetting and practicing stringent personal hygiene.[6]
- Skin and Eye Irritation (H315, H319): The compound is an irritant. Direct contact with skin can cause redness, inflammation, and discomfort.[5] Eye contact is more severe, potentially leading to significant irritation that could damage ocular tissues if not addressed immediately. This is a common characteristic of amine-containing compounds and other reactive heterocyclic systems.
- Respiratory Irritation (H335): Fine dust or aerosols of **5-Bromobenzo[d]isoxazol-3-ylamine** can irritate the mucous membranes and upper respiratory tract upon inhalation.[5] This underscores the critical importance of engineering controls, such as fume hoods, to prevent airborne exposure.

Section 2: Exposure Controls and Safe Handling Protocols

A multi-layered approach, prioritizing engineering controls, followed by administrative controls and personal protective equipment (PPE), is essential for safely managing this compound.[\[7\]](#)[\[8\]](#)

2.1: Engineering and Administrative Controls

- Ventilation: All manipulations of the solid compound that could generate dust (e.g., weighing, transferring, preparing solutions) must be performed inside a certified chemical fume hood.
[\[9\]](#)
- Designated Area: All work with this compound should be restricted to a designated area within the laboratory. This area should be clearly marked, and access should be limited to trained personnel.
- Hygiene Practices: Do not eat, drink, or apply cosmetics in the laboratory.[\[6\]](#) Hands should be washed thoroughly with soap and water after handling the compound, before leaving the lab, and before breaks.[\[5\]](#)

2.2: Personal Protective Equipment (PPE)

Proper PPE is the final barrier between the researcher and the chemical. The following should be considered mandatory:

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are required. Standard safety glasses with side shields are insufficient.[\[9\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected for tears or holes before each use and removed using the proper technique to avoid skin contact.[\[5\]](#) Contaminated gloves must be disposed of as hazardous waste.
- Protective Clothing: A flame-resistant lab coat, long pants, and closed-toe shoes are required to protect the skin.[\[9\]](#)

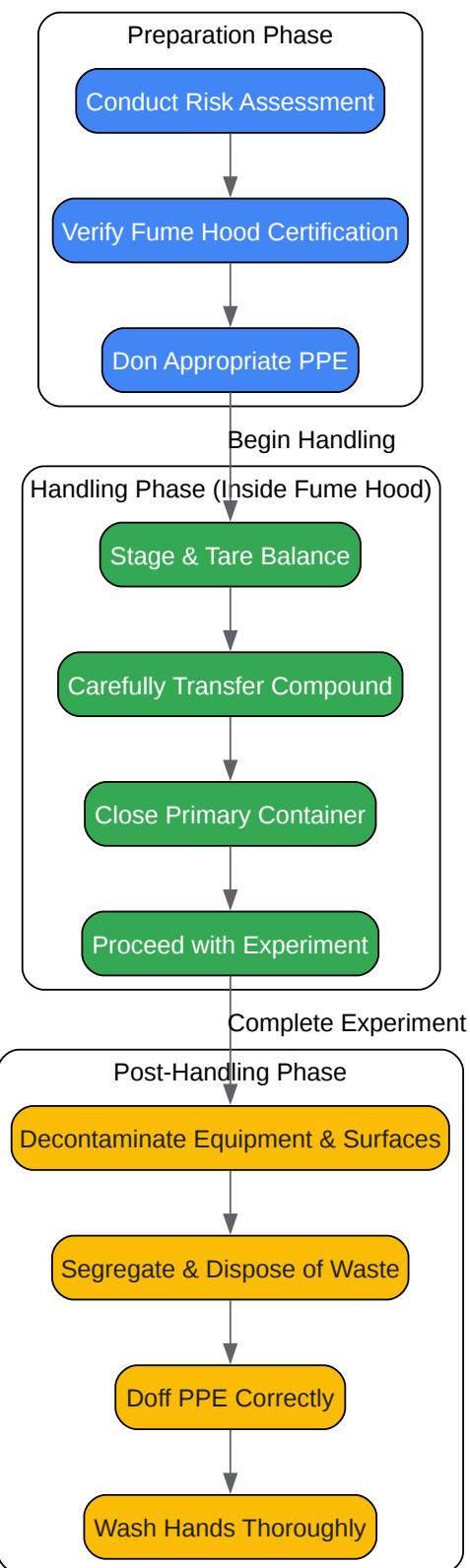
2.3: Step-by-Step Protocol for Safe Weighing and Handling

This protocol is designed to minimize exposure during the routine task of weighing the solid compound.

- Preparation: Don all required PPE. Ensure the chemical fume hood is on and functioning correctly. Decontaminate the work surface and the analytical balance within the hood.
- Staging: Place a weigh boat or appropriate container on the balance. Tare the balance.
- Transfer: Retrieve the stock bottle of **5-Bromobenzo[d]isoxazol-3-ylamine**. Keeping the bottle well within the fume hood, slowly and carefully open the cap.
- Weighing: Use a clean spatula to carefully transfer the desired amount of solid to the weigh boat. Avoid any rapid movements that could create airborne dust. Close the stock bottle immediately after dispensing.
- Cleanup: Gently tap the spatula on the weigh boat to dislodge any remaining powder. Place the contaminated spatula onto a designated tray or holder within the hood for later cleaning.
- Finalization: Record the weight. Carefully remove the weigh boat from the balance. Proceed with the experimental use of the compound, ensuring all subsequent steps are also performed within the fume hood.
- Decontamination: After use, decontaminate the spatula, the balance, and the fume hood work surface according to laboratory-specific procedures for hazardous solids.

2.4: Safe Handling Workflow Visualization

The following diagram illustrates the logical flow for safely handling **5-Bromobenzo[d]isoxazol-3-ylamine**.



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Safe Handling Workflow Diagram

Section 3: Storage, Disposal, and Emergency Procedures

3.1: Storage and Stability

To maintain its integrity and prevent degradation, **5-Bromobenzo[d]isoxazol-3-ylamine** should be stored under the following conditions:

- Temperature: 2-8°C in a designated refrigerator.[\[5\]](#)
- Atmosphere: Under an inert atmosphere (e.g., Argon or Nitrogen) to prevent potential oxidation or reaction with atmospheric moisture.
- Light: Keep in a dark place, as the compound may be light-sensitive.
- Container: Store in a tightly sealed, properly labeled container.[\[7\]](#)

3.2: Waste Disposal

All waste materials, including contaminated gloves, weigh boats, and excess compound, must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.[\[5\]](#)[\[10\]](#) Do not dispose of this material down the drain.

3.3: Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.

- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove all contaminated clothing. If irritation persists, seek medical attention.[\[5\]](#)
- If Inhaled: Move the person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[5\]](#)

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention and show the Safety Data Sheet to the medical professional.[5]

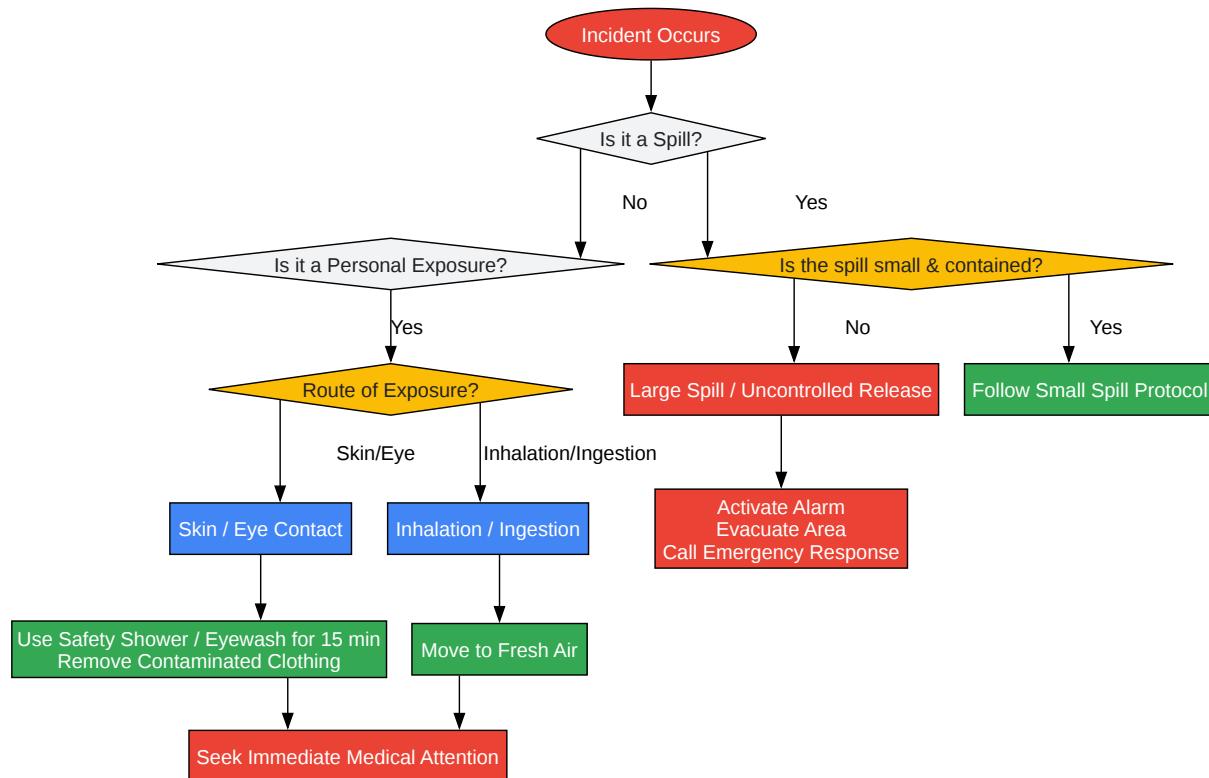
3.4: Spill Management Protocol

For a small spill in a controlled laboratory environment:

- Evacuate & Secure: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated (fume hood is on).
- Protect: Wear appropriate PPE, including a respirator if dust is airborne.
- Contain & Clean: Gently cover the spill with an absorbent material like vermiculite or sand to avoid generating dust. Carefully sweep up the material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[5]
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., ethanol or isopropanol) followed by soap and water.
- Report: Report the incident to the laboratory supervisor or safety officer.

3.5: Emergency Response Decision Tree

This diagram provides a logical decision-making process for responding to an incident.

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